

# Nepsilon-acetyl-L-lysine-d8 certificate of analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nepsilon-acetyl-L-lysine-d8

Cat. No.: B12428016

[Get Quote](#)

## Technical Guide: Nε-acetyl-L-lysine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Nε-acetyl-L-lysine-d8, a deuterated internal standard crucial for the accurate quantification of Nε-acetyl-L-lysine. This document outlines its physicochemical properties, analytical methodologies for its characterization, its role in biological pathways, and its application in research.

## Certificate of Analysis: Typical Specifications

While a batch-specific Certificate of Analysis (CoA) is provided with each product, the following tables summarize the typical quantitative data for Nε-acetyl-L-lysine-d8, compiled from various suppliers.

Table 1: Physicochemical Properties

Property	Specification
Formal Name	N6-acetyl-L-lysine-3,3,4,4,5,5,6,6-d8
Molecular Formula	C <sub>8</sub> H <sub>8</sub> D <sub>8</sub> N <sub>2</sub> O <sub>3</sub>
Formula Weight	196.3 g/mol
Appearance	White to off-white solid
Solubility	Soluble in 80% Acetic Acid and slightly soluble in water.
Storage	-20°C
Stability	≥ 4 years

Table 2: Analytical Specifications

Analysis	Specification	Method
Purity (Deuterated Forms)	≥99% (d1-d8)	Mass Spectrometry
Assay (Chemical Purity)	>98.5%	High-Performance Liquid Chromatography (HPLC)
Optical Rotation	+21.0° to +23.0° (c=2 in 5N HCl)	Polarimetry

## Biological Significance of Nε-acetyl-L-lysine

Nε-acetyl-L-lysine is a post-translationally modified amino acid that plays a critical role in various cellular processes.[1][2] Lysine acetylation is a key mechanism in epigenetics, regulating gene expression through the modification of histones.[2][3] This modification neutralizes the positive charge of the lysine side chain, which is thought to weaken the interaction between histones and DNA, allowing for a more open chromatin structure and facilitating transcription.[3]

The process is dynamically regulated by two families of enzymes: histone acetyltransferases (HATs) which add the acetyl group from acetyl-CoA, and histone deacetylases (HDACs) which

remove it.<sup>[2]</sup> Beyond histones, acetylation of non-histone proteins is also widespread, affecting their stability, localization, and interaction with other proteins.<sup>[2]</sup> This modification is integral to cellular signaling, metabolism, and homeostasis.<sup>[4]</sup>

## Experimental Protocols

Nε-acetyl-L-lysine-d8 is primarily used as an internal standard for the accurate quantification of its endogenous, non-labeled counterpart, Nε-acetyl-L-lysine, in various biological samples using mass spectrometry-based methods.<sup>[5]</sup><sup>[6]</sup>

## Quantification of Nε-acetyl-L-lysine in Biological Samples using LC-MS/MS

**Objective:** To accurately measure the concentration of Nε-acetyl-L-lysine in a biological matrix (e.g., plasma, cell lysate).

**Materials:**

- Nε-acetyl-L-lysine-d8 (Internal Standard)
- Nε-acetyl-L-lysine (Analyte Standard)
- Biological Sample
- Protein Precipitation Agent (e.g., Acetonitrile with 0.1% Formic Acid)
- LC-MS/MS System

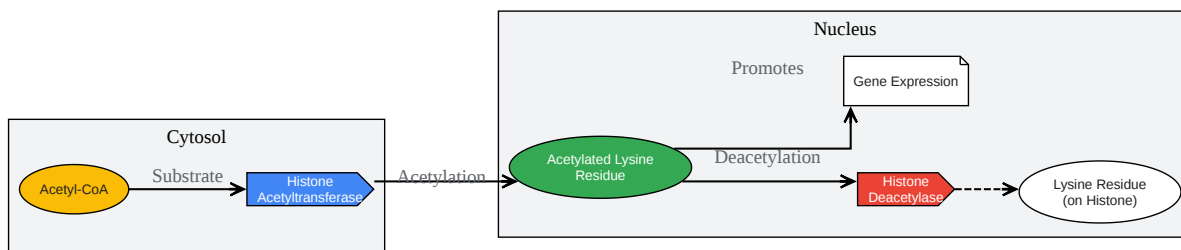
**Procedure:**

- Sample Preparation:
  - Thaw biological samples on ice.
  - To 100 µL of the sample, add a known concentration of Nε-acetyl-L-lysine-d8 internal standard.
  - Precipitate proteins by adding 400 µL of ice-cold acetonitrile with 0.1% formic acid.

- Vortex for 1 minute and centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the sample in 100 µL of the initial mobile phase.
- LC-MS/MS Analysis:
  - Inject the reconstituted sample into the LC-MS/MS system.
  - Separate the analyte from other sample components using a suitable C18 liquid chromatography column with a gradient of water and acetonitrile, both containing 0.1% formic acid.
  - Detect and quantify the analyte and the internal standard using multiple reaction monitoring (MRM) mode on a triple quadrupole mass spectrometer. The MRM transitions would be specific for Nε-acetyl-L-lysine and Nε-acetyl-L-lysine-d8.
- Data Analysis:
  - Create a calibration curve using known concentrations of the Nε-acetyl-L-lysine standard.
  - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
  - Determine the concentration of Nε-acetyl-L-lysine in the biological sample by interpolating from the standard curve.

## Visualizations

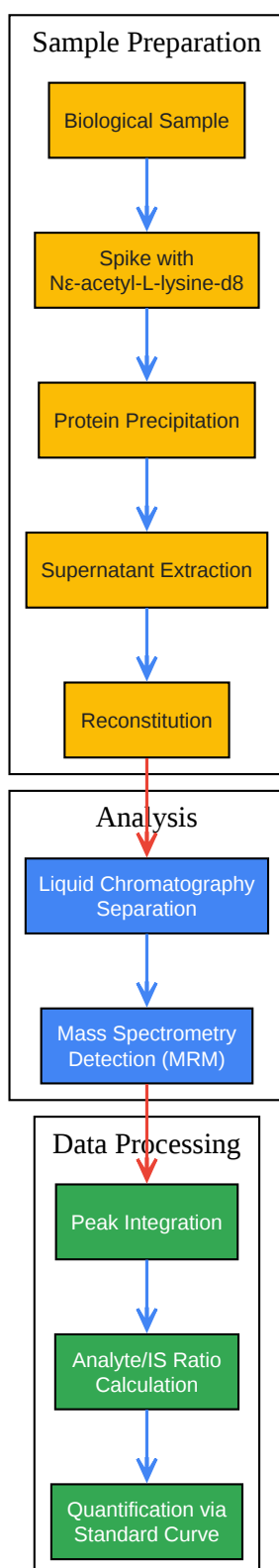
### Lysine Acetylation Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Dynamic regulation of lysine acetylation and its impact on gene expression.

## LC-MS/MS Quantification Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for quantifying Nε-acetyl-L-lysine using a deuterated internal standard.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. Acetyllysine - Wikipedia [en.wikipedia.org]
- 3. Human Metabolome Database: Showing metabocard for N6-Acetyl-L-lysine (HMDB0000206) [hmdb.ca]
- 4. Nε-lysine acetylation in the endoplasmic reticulum – a novel cellular mechanism that regulates proteostasis and autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Nepsilon-acetyl-L-lysine-d8 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428016#nepsilon-acetyl-l-lysine-d8-certificate-of-analysis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)